

3-Aminopiperidine dihydrochloride handling precautions and safety

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Compound of Interest

Compound Name: 3-Aminopiperidine dihydrochloride

Cat. No.: B111800

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Technical Support Center: 3-Aminopiperidine Dihydrochloride

This technical support center provides essential safety and handling information for researchers, scientists, and drug development professionals working with **3-Aminopiperidine dihydrochloride**. The following troubleshooting guides and frequently asked questions (FAQs) address common concerns and potential issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Aminopiperidine dihydrochloride**?

A1: **3-Aminopiperidine dihydrochloride** is classified as a hazardous substance. The primary hazards include:

- Skin irritation: It can cause skin irritation upon contact.[1][2]
- Serious eye irritation/damage: It is known to cause serious eye irritation and potentially serious eye damage.[1][2][3][4]
- Respiratory irritation: Inhalation of dust or fumes may cause respiratory tract irritation.[1][2][3]
- Harmful if swallowed: It is considered harmful if ingested.[2]

Q2: What are the immediate first aid measures in case of exposure?

A2: In case of accidental exposure, follow these first aid measures immediately:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[1] [2][5]
- Skin Contact: Immediately remove all contaminated clothing.[3] Flush the affected skin with plenty of soap and water for at least 15 minutes.[1][2] Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1] Call a poison center or doctor for treatment advice.[3]

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: Appropriate PPE is crucial to ensure safety. The recommended PPE includes:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[1][2] Standard eyeglasses are not sufficient.[6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat or a disposable gown.[2][7] Ensure gloves are inspected before use and changed regularly.[2][6]
- Respiratory Protection: Use in a well-ventilated area.[1][2] If dust formation is likely or ventilation is inadequate, a NIOSH-approved respirator (e.g., N95 or higher) is necessary.[2] [7]
- Other: Wear appropriate protective clothing to prevent skin exposure.[4] Facilities should be equipped with an eyewash station and a safety shower.[1]

Troubleshooting Guide

Issue/Observation	Potential Cause	Recommended Action
Caking or clumping of the solid material.	The compound is hygroscopic (absorbs moisture from the air).	Store the container tightly closed in a dry and well-ventilated place. [2] [5] Consider storing under an inert gas. [3]
Airborne dust generated during weighing or transfer.	Improper handling technique or lack of engineering controls.	Handle the solid in a fume hood or a ventilated enclosure to minimize dust generation. [1] [8] Use a high-efficiency vacuum cleaner for spills. [3]
Skin redness or irritation after handling.	Direct skin contact with the compound.	Immediately wash the affected area with soap and water. [1] [2] Review handling procedures and ensure proper glove use. If irritation persists, seek medical advice. [1]
Accidental spill of the solid.	Mishandling of the container or reaction vessel.	For minor spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a sealed container for disposal. [1] [8] For major spills, evacuate the area and alert emergency services. [8] Do not let the product enter drains. [1] [5]

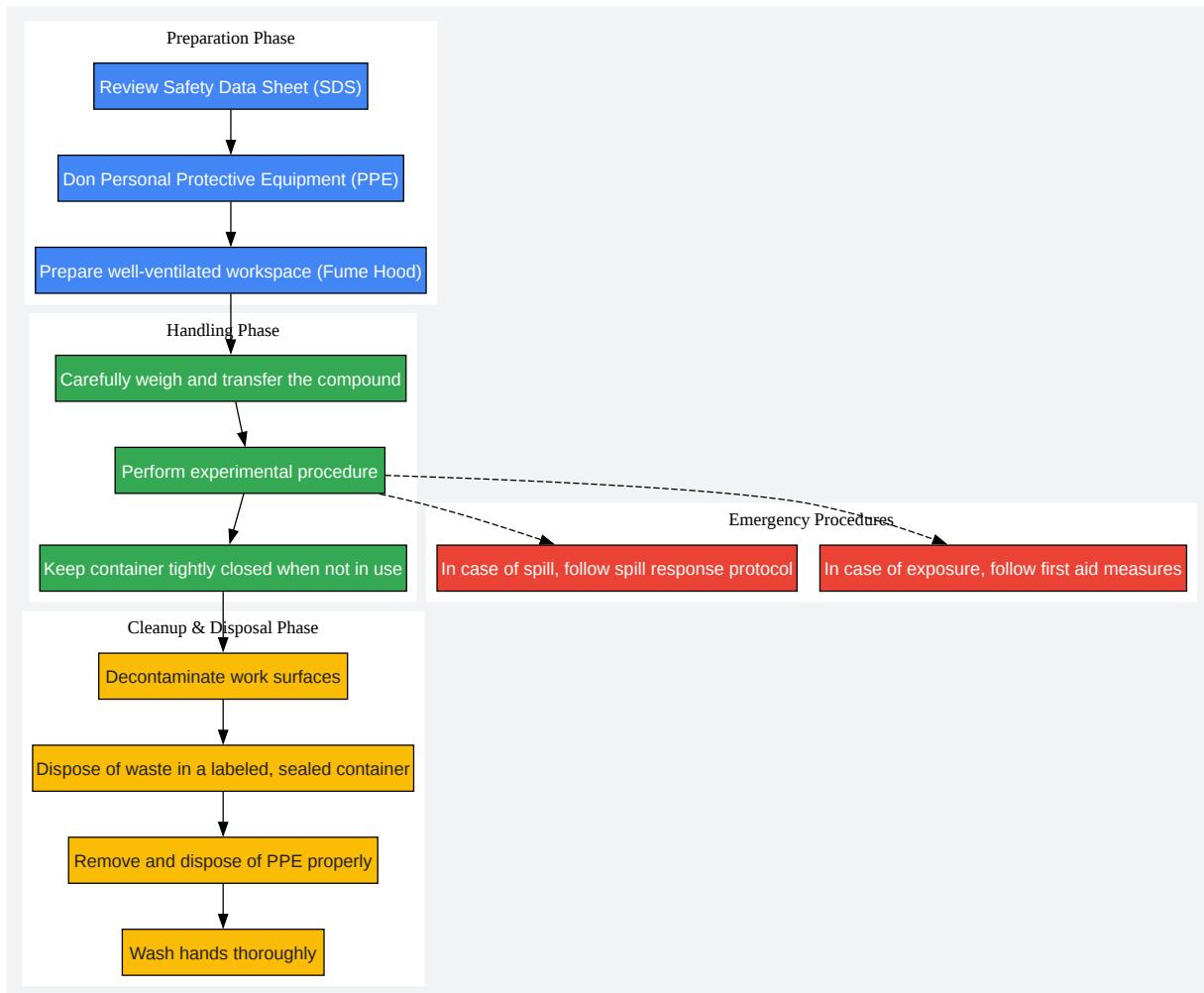
Quantitative Data Summary

Parameter	Value	Source
Purity	98% (HPLC)	[1]
CAS Number	334618-23-4 ((R)-enantiomer)	[2] [3] [5]
Molecular Formula	C5H14Cl2N2	[3]

Note: Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established for this compound.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols should be designed and reviewed by the principal investigator and the institution's environmental health and safety (EHS) department. The following is a generalized workflow for handling **3-Aminopiperidine dihydrochloride**.

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Caption: Workflow for Safe Handling of **3-Aminopiperidine Dihydrochloride**.

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